

A Comparative Guide to the Synthesis of 5-(2-Bromoacetyl)-2-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 5-(2-Bromoacetyl)-2-hydroxybenzaldehyde

Cat. No.: B115002

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For researchers and professionals in drug development, the efficient synthesis of key intermediates is paramount. **5-(2-Bromoacetyl)-2-hydroxybenzaldehyde** is a crucial building block in the synthesis of several important pharmaceutical compounds, including the long-acting β_2 -adrenoceptor agonist, salmeterol. This guide provides a comparative analysis of the primary synthetic routes to this intermediate, offering a side-by-side look at their methodologies, yields, and purities, supported by detailed experimental protocols.

Comparison of Synthesis Methods

Two principal synthetic strategies for **5-(2-Bromoacetyl)-2-hydroxybenzaldehyde** have been reported: a multi-step synthesis involving a Fries rearrangement and a more direct one-pot Friedel-Crafts acylation. The choice of method can significantly impact the overall efficiency, scalability, and cost of the synthesis.

Parameter	Method 1: Multi-Step Synthesis via Fries Rearrangement	Method 2: One-Pot Friedel-Crafts Acylation
Starting Material	Salicylaldehyde	Salicylaldehyde
**Key		

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